

Application Notes and Protocols for Z1609609733, a PHGDH Inhibitor

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Compound of Interest

Compound Name: Z1609609733

Cat. No.: B15612124

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a detailed guide for the preparation and use of **Z1609609733**, a potent, non-covalent inhibitor of 3-Phosphoglycerate Dehydrogenase (PHGDH). This document includes a step-by-step protocol for solution preparation, experimental use, and a summary of its key biological activities.

Introduction to Z1609609733

Z1609609733, also referred to as Compound 18 in associated literature, is a selective inhibitor of the metabolic enzyme 3-Phosphoglycerate Dehydrogenase (PHGDH). PHGDH is the rate-limiting enzyme in the de novo serine biosynthesis pathway, which is often upregulated in various cancers to support rapid cell growth and proliferation. By inhibiting PHGDH, **Z1609609733** effectively blocks the synthesis of serine, thereby impeding cancer cell metabolism and growth.

Quantitative Data Summary

The key quantitative parameters for **Z1609609733** are summarized in the table below for easy reference.

Parameter	Value	Reference
Chemical Formula	C ₃₀ H ₂₇ Cl ₂ N ₃ O ₆	--INVALID-LINK--
Molecular Weight	596.46 g/mol	--INVALID-LINK--
CAS Number	2375374-15-3	--INVALID-LINK--
IC ₅₀ (PHGDH)	1.46 µM	--INVALID-LINK--

Experimental Protocols

Preparation of Z1609609733 Stock Solution

This protocol details the preparation of a 10 mM stock solution of **Z1609609733** in Dimethyl Sulfoxide (DMSO). It is crucial to use high-purity, anhydrous DMSO suitable for cell culture applications.

Materials:

- **Z1609609733** powder
- Anhydrous Dimethyl Sulfoxide (DMSO), cell culture grade
- Sterile microcentrifuge tubes
- Calibrated analytical balance
- Vortex mixer

Procedure:

- Calculate the required mass of **Z1609609733**:
 - To prepare 1 mL of a 10 mM stock solution, the required mass can be calculated using the following formula:
 - $\text{Mass (mg)} = \text{Molarity (M)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass (mg)} = 0.010 \text{ mol/L} \times 0.001 \text{ L} \times 596.46 \text{ g/mol} = 0.0059646 \text{ g} = 5.96 \text{ mg}$

- Therefore, weigh out approximately 5.96 mg of **Z1609609733** powder.
- Dissolving the compound:
 - Aseptically transfer the weighed **Z1609609733** powder into a sterile microcentrifuge tube.
 - Add 1 mL of anhydrous DMSO to the tube.
 - Vortex the solution thoroughly until the powder is completely dissolved. Gentle warming (e.g., in a 37°C water bath for a few minutes) may be applied if dissolution is slow, but avoid excessive heat.
- Storage of Stock Solution:
 - Aliquot the 10 mM stock solution into smaller, single-use volumes (e.g., 10-20 µL) in sterile microcentrifuge tubes to minimize freeze-thaw cycles.
 - Store the aliquots at -20°C or -80°C for long-term storage. Under these conditions, the stock solution is expected to be stable for several months.

Preparation of Working Solutions for Cell Culture

Procedure:

- Thaw a single aliquot of the 10 mM **Z1609609733** stock solution at room temperature.
- Dilute the stock solution in fresh, pre-warmed cell culture medium to the desired final concentration. For example, to prepare a 10 µM working solution in 1 mL of medium:
 - Add 1 µL of the 10 mM stock solution to 999 µL of cell culture medium.
- Mix the working solution gently by pipetting up and down before adding it to your cell culture plates.

Important Considerations:

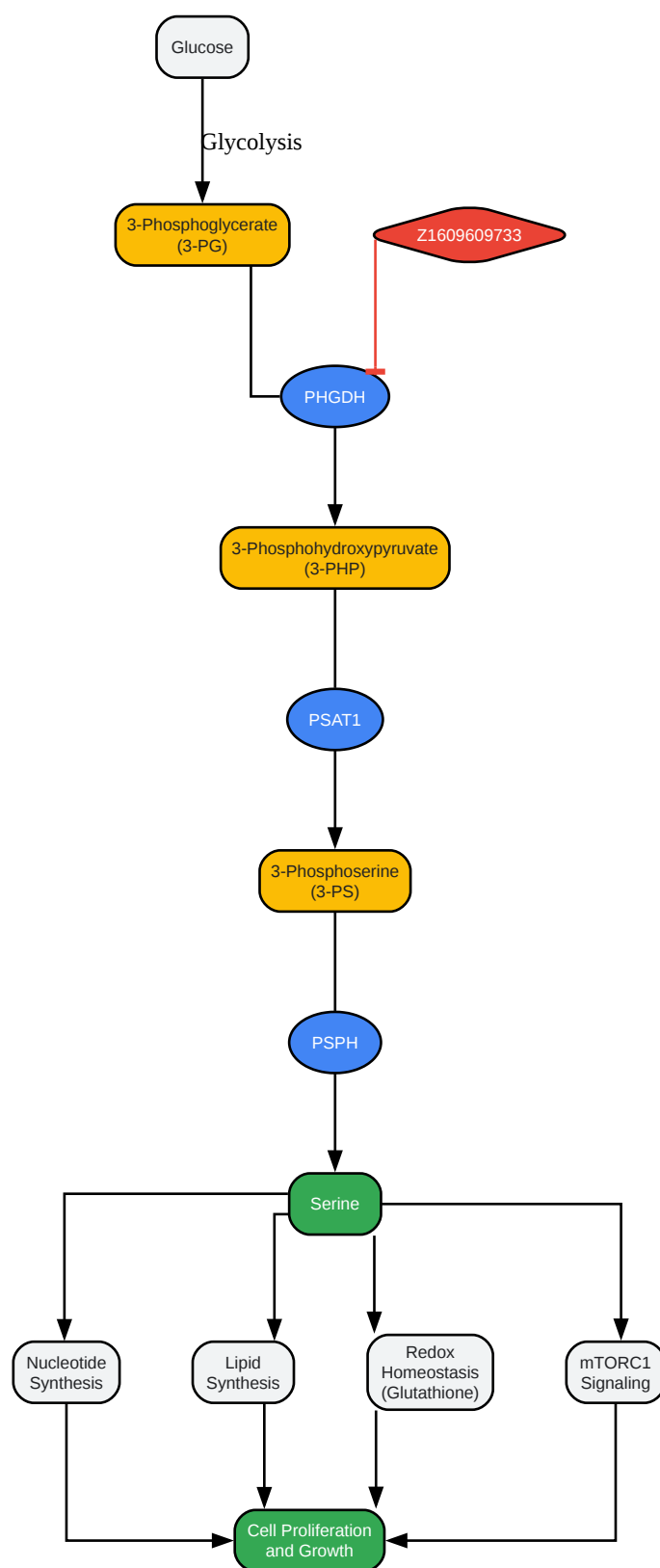
- The final concentration of DMSO in the cell culture medium should be kept low, typically below 0.5% (v/v), to avoid cytotoxicity.

- Always include a vehicle control (medium with the same final concentration of DMSO) in your experiments.

Signaling Pathway and Experimental Workflow

PHGDH Signaling Pathway

The following diagram illustrates the central role of PHGDH in the de novo serine biosynthesis pathway and its downstream effects on cellular processes that are critical for cancer cell proliferation.

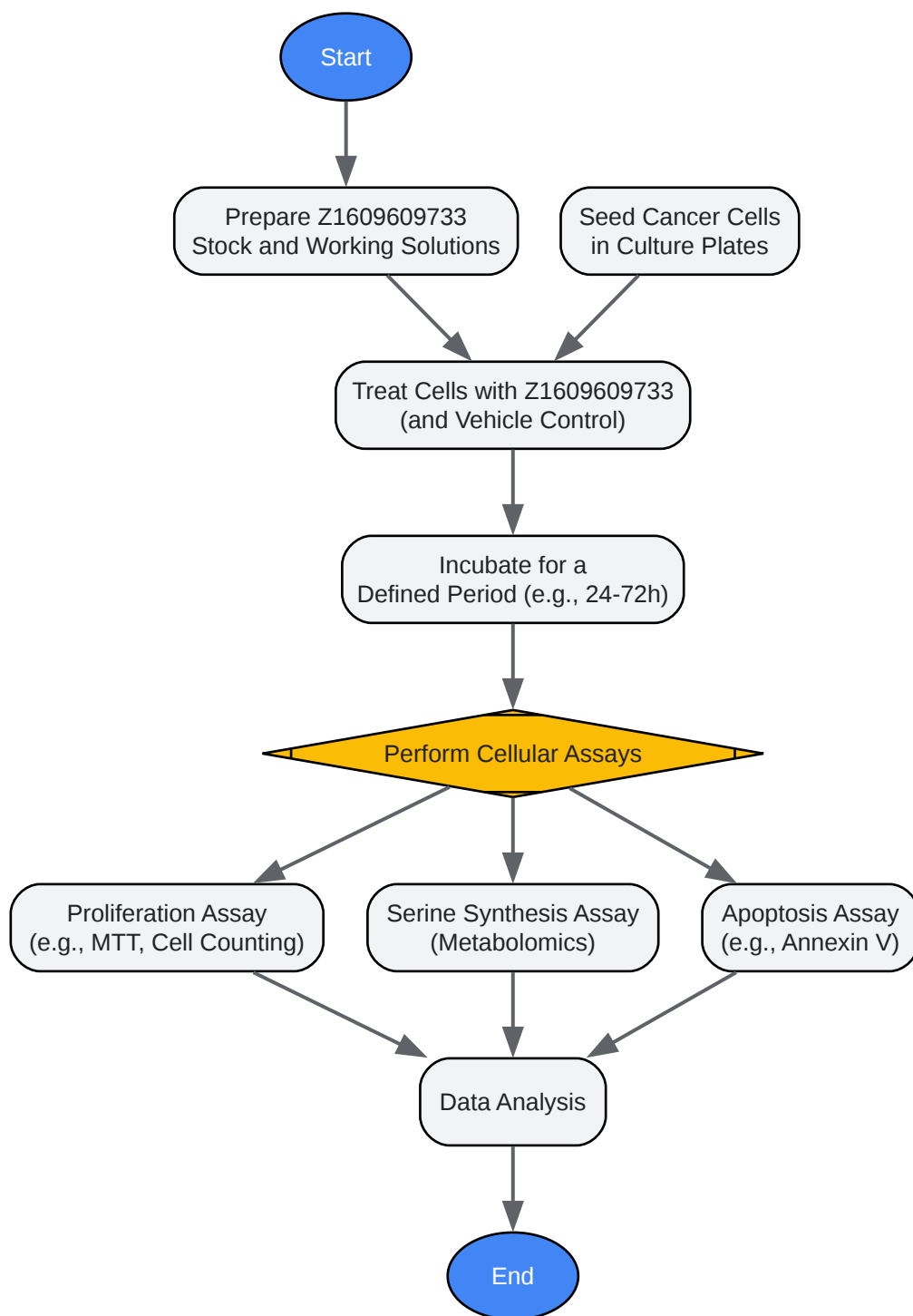


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Caption: The PHGDH signaling pathway, illustrating the inhibitory action of **Z1609609733**.

Experimental Workflow for Assessing Z1609609733 Activity

This diagram outlines a typical workflow for evaluating the efficacy of **Z1609609733** in a cell-based assay.



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Caption: A typical experimental workflow for evaluating the effects of **Z1609609733** on cancer cells.

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